

Personal protective equipment for handling Di-tert-butyl N,N-diethylphosphoramidite

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Compound of Interest

Compound Name: *Di-tert-butyl N,N-diethylphosphoramidite*

Cat. No.: *B043657*

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Essential Safety and Handling Guide for Di-tert-butyl N,N-diethylphosphoramidite

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety, handling, and disposal information for **Di-tert-butyl N,N-diethylphosphoramidite** (CAS No. 117924-33-1). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Di-tert-butyl N,N-diethylphosphoramidite** is provided below.

Property	Value
CAS Number	117924-33-1
Molecular Formula	C ₁₂ H ₂₈ NO ₂ P[1][2]
Molecular Weight	249.33 g/mol [1][3]
Form	Liquid[3]
Assay	93%[3]
Density	0.896 g/mL at 25 °C (lit.)[3]
Boiling Point	39-41 °C / 0.3 mmHg (lit.)[3]
Refractive Index	n ₂₀ /D 1.434 (lit.)[3]
Flash Point	78 °C (172.4 °F) - closed cup[3]
Storage Temperature	2-8°C[3]

Hazard Identification and Safety Precautions

Di-tert-butyl N,N-diethylphosphoramidite is a combustible liquid that can cause skin and eye irritation, and may cause respiratory irritation.[3][4][5]

Signal Word: Warning[3]

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3][5]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][5]

- P264: Wash face, hands and any exposed skin thoroughly after handling.[3][4][5]
- P271: Use only outdoors or in a well-ventilated area.[3][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5]
- Keep away from heat, sparks, open flames, and hot surfaces. - No smoking.[4]
- Take precautionary measures against static discharges.[4]
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][4][5]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4][5]
 - If skin or eye irritation persists: Get medical advice/attention.[4][5]
- Storage:
 - Store in a well-ventilated place. Keep container tightly closed.[4][5]
 - Keep cool.[4]
 - Store locked up.[5]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[4][5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling phosphoramidites.[6] The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[4] Tightly fitting with side-shields.[6]
Face Shield	Recommended when there is a splash hazard.[6]	
Skin Protection	Chemical-Impermeable Gloves	Handle with nitrile gloves. Inspect gloves prior to use and dispose of contaminated gloves properly.[6]
Laboratory Coat	A laboratory coat must be worn.[6]	
Respiratory Protection	Respirator	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure that an eyewash station and safety shower are close to the workstation location.[4]
- Work in a well-ventilated area, preferably a chemical fume hood.[6]

- Gather all necessary PPE and handling equipment (e.g., non-sparking tools).[6]

2. Handling:

- Keep the container tightly sealed to prevent moisture and air exposure.[6]
- Avoid contact with skin and eyes.[6]
- Avoid the formation of aerosols.[6]
- Do not eat, drink, or smoke in the handling area.[6]
- Wash hands thoroughly after handling the compound.[6]

3. Storage:

- Store in a dry, well-ventilated area.[4][6]
- The recommended storage temperature is 2-8°C.[3]
- Keep away from heat, sparks, flame, and oxidizing agents.[4][6]

4. In Case of a Spill:

- Soak up with inert absorbent material.
- Keep in suitable, closed containers for disposal.[4]
- Remove all sources of ignition.[4]

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[4]

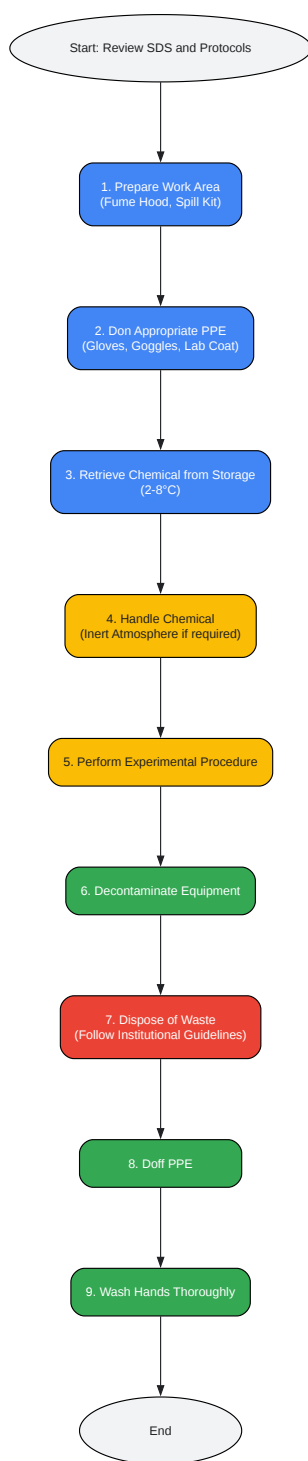
Deactivation of Phosphoramidite Waste (for small quantities): The reactive phosphoramidite can be hydrolyzed to a less reactive H-phosphonate species for safer disposal. This procedure should be performed in a fume hood.[6]

Waste Collection:

- Collect waste in a designated, approved hazardous waste container.
- Ensure the container is properly labeled.
- Dispose of contents/container to an approved waste disposal plant.[4][5]

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical flow of operations for safely handling **Di-tert-butyl N,N-diethylphosphoramidite**.



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Caption: Safe handling workflow for **Di-tert-butyl N,N-diethylphosphoramidite**.

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